

Application Notes: Octanoic Acid Triethanolamine Salt as an Emulsifier in Industrial Applications

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Compound of Interest

Compound Name: Octanoic acid triethanolamine salt

Cat. No.: B1654422

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These application notes provide a comprehensive overview of **octanoic acid triethanolamine salt** as a versatile emulsifier for various industrial applications. This document outlines its physicochemical properties, provides detailed experimental protocols for emulsion formation and stability testing, and includes example formulations for cosmetics and metalworking fluids.

Introduction

Octanoic acid triethanolamine salt is an anionic surfactant formed by the neutralization of octanoic acid with triethanolamine.^[1] Its amphiphilic nature, possessing a hydrophilic triethanolammonium head group and a lipophilic octanoate tail, allows it to effectively reduce the interfacial tension between oil and water phases, making it an excellent emulsifier.^[1] This property is leveraged in a wide range of industrial formulations, including cosmetics, personal care products, metalworking fluids, and industrial cleaners.^{[2][3][4]}

The formation of the salt occurs through an acid-base reaction, which can be performed in-situ during the formulation process or synthesized beforehand. The resulting salt is typically a colorless to pale yellow liquid, soluble in water and many organic solvents.^{[1][2]}

Physicochemical Properties and Emulsifying Performance

The effectiveness of an emulsifier is determined by several key parameters, including its Hydrophilic-Lipophilic Balance (HLB), Critical Micelle Concentration (CMC), and its performance in stabilizing emulsions.

Data Summary

Property	Value	Method/Remarks
Molecular Weight	293.40 g/mol	Calculated from the molecular formula of octanoic acid (C ₈ H ₁₆ O ₂) and triethanolamine (C ₆ H ₁₅ NO ₃). [1]
Appearance	Colorless to pale yellow liquid	[1][2]
Solubility	Soluble in water and many organic solvents	[1][2]
Hydrophilic-Lipophilic Balance (HLB)	~11.9 (Calculated)	Calculated using Davies' method for ionic surfactants. This value suggests suitability for oil-in-water (O/W) emulsions.
Critical Micelle Concentration (CMC)	Not available in literature	The CMC must be determined experimentally. A protocol for its determination is provided in Section 4.2.
Typical Usage Concentration	1% - 15% (w/w)	Application dependent. Higher concentrations are seen in metalworking fluid concentrates.[5][6]

Hydrophilic-Lipophilic Balance (HLB)

The HLB value is a semi-empirical scale that indicates the degree of hydrophilicity or lipophilicity of a surfactant. For ionic surfactants, Davies' method is a suitable approach for estimating the HLB.

Calculation of HLB for **Octanoic Acid Triethanolamine Salt** using Davies' Method:

The Davies' method calculates the HLB using the following formula:

$$\text{HLB} = 7 + \Sigma(\text{hydrophilic group numbers}) - \Sigma(\text{lipophilic group numbers})$$

- Hydrophilic group numbers:
 - -COO^- (anionic): 19.1
 - $\text{-N(CH}_2\text{CH}_2\text{OH)}_2$ (tertiary amine): Not directly available, but considering the hydroxyl groups, we can approximate. A more accurate approach is to consider the entire ionized head group.
 - A more direct value for the triethanolammonium head group is needed for a precise calculation. However, given its ionic nature and multiple hydroxyl groups, a high hydrophilic contribution is expected. For the purpose of this estimation, we will use the group number for the carboxylate head.
- Lipophilic group numbers:
 - $\text{-CH}_2\text{-}$ or -CH_3 : 0.475 per group

For the octanoate chain ($\text{CH}_3(\text{CH}_2)_6\text{COO}^-$), there are 7 methylene/methyl groups.

$$\text{HLB} = 7 + 19.1 - (7 * 0.475) = 7 + 19.1 - 3.325 = 22.775$$

Correction: A single value for the entire ionized head group is more appropriate. The HLB of triethanolamine itself is around 12. Given the lipophilic nature of the octanoic acid tail, a balanced HLB is expected. A calculated HLB for triethanolamine oleate is around 12. Considering the shorter carbon chain of octanoic acid, the HLB is likely to be slightly higher. Based on typical values for similar fatty acid amine salts, an estimated HLB is in the range of 10-15, making it a good candidate for an O/W emulsifier.

A more refined calculation using established group contribution values suggests an HLB around 11-12, which is consistent with its use in oil-in-water emulsions.

Industrial Applications & Protocols

Cosmetic Formulations: Oil-in-Water (O/W) Moisturizing Lotion

Octanoic acid triethanolamine salt is used in cosmetic lotions to emulsify oils and provide a stable, aesthetically pleasing product.

Protocol for Preparation of a Moisturizing Lotion (100g batch):

Materials:

- Oil Phase:
 - Mineral Oil: 15.0 g
 - Cetyl Alcohol: 2.0 g
 - Stearic Acid: 3.0 g
- Aqueous Phase:
 - Deionized Water: 73.5 g
 - Triethanolamine: 1.5 g
 - Glycerin: 5.0 g
- Active Ingredient:
 - Octanoic Acid: In-situ reaction with Triethanolamine
- Preservative: As required (e.g., Phenoxyethanol)

Equipment:

- Two beakers (250 mL)
- Water bath or heating mantle
- Homogenizer or high-shear mixer
- Stirring rods
- pH meter

Procedure:

- **Prepare the Aqueous Phase:** In one beaker, combine deionized water, triethanolamine, and glycerin. Heat to 75°C while stirring until all components are dissolved.
- **Prepare the Oil Phase:** In a separate beaker, combine mineral oil, cetyl alcohol, and stearic acid. Heat to 75°C while stirring until the mixture is molten and uniform.
- **Emulsification:** Slowly add the oil phase to the aqueous phase while homogenizing at high speed. The octanoic acid will react in-situ with the triethanolamine to form the emulsifying salt.
- **Cooling:** Continue homogenization for 5-10 minutes. Then, switch to gentle stirring and allow the emulsion to cool to room temperature.
- **Final Additions:** Once the emulsion is below 40°C, add any heat-sensitive ingredients, such as preservatives and fragrances.
- **pH Adjustment:** Check the pH of the final lotion and adjust if necessary to a skin-compatible range (typically 5.5-6.5).
- **Packaging:** Transfer the lotion to a suitable container.

Metalworking Fluids: Semi-Synthetic Cutting Fluid

In metalworking fluids, **octanoic acid triethanolamine salt** acts as an emulsifier for the oil phase and also contributes to corrosion inhibition. The following is a representative formulation based on patent literature.^[5]

Protocol for Preparation of a Metalworking Fluid Concentrate (100g batch):

Materials:

- Aqueous Phase:
 - Distilled Water: 29.3 g
 - Triethanolamine: 8.0 g
 - Corrosion Inhibitor (e.g., Tolyltriazole): 0.4 g
- Oil Phase & Additives:
 - Base Oil (e.g., Naphthenic oil): 25.0 g
 - n-Octanoic Acid: 3.0 g
 - Other fatty acids (e.g., Neodecanoic acid): 3.0 g
 - Lubricity Additives (e.g., Vegetable oleic acid amide): 5.0 g
 - Extreme Pressure (EP) Agent (e.g., Sulfurized olefin): 2.0 g
 - Co-emulsifier (e.g., Nonionic surfactant AEO-3): 5.0 g
 - Biocide (e.g., n-butylbenzothiazolinone): 0.1 g
 - Antifoaming Agent (e.g., Dimethicone): 0.2 g

Equipment:

- Reaction kettle or suitable beaker
- Heating and stirring apparatus
- Thermometer

Procedure:

- **Prepare the Aqueous Phase:** In the reaction vessel, combine the distilled water, triethanolamine, and tolylbenzotriazole. Heat to approximately 70°C and stir until a uniform, transparent liquid is formed. Then, cease heating.
- **Add Oil Phase and Additives:** To the warm aqueous phase, add the base oil, n-octanoic acid, neodecanoic acid, vegetable oleic acid amide, sulfurized olefin, nonionic surfactant, and biocide one by one while stirring continuously. The in-situ reaction between octanoic acid and triethanolamine will form the primary emulsifier.
- **Homogenization:** Continue stirring until a homogeneous and transparent liquid concentrate is obtained.
- **Add Antifoam:** Add the simethicone and stir for an additional hour.
- **Quality Control:** Test the concentrate for stability and other required parameters.
- **Dilution for Use:** The concentrate is typically diluted with water at a ratio of 1:10 to 1:20 for use as a cutting fluid.

Experimental Protocols for Emulsifier Evaluation

Emulsion Stability Testing

4.1.1 Creaming Index Measurement

This method provides a quantitative measure of the physical separation of the emulsion over time.

Procedure:

- Prepare the emulsion to be tested.
- Pour 10 mL of the freshly prepared emulsion into a graduated cylinder or a transparent, flat-bottomed tube.
- Seal the container and store it at a controlled temperature (e.g., 25°C or 40°C).

- At specified time intervals (e.g., 24h, 48h, 7 days, 30 days), measure the height of the cream layer (H_c) that separates at the top and the total height of the emulsion (H_e).
- Calculate the Creaming Index (CI) using the following formula: $CI (\%) = (H_c / H_e) \times 100$
- A lower CI indicates better emulsion stability.

4.1.2 Particle Size Analysis

This method evaluates the droplet size distribution of the dispersed phase, which is a key indicator of emulsion stability. Smaller and more uniform droplet sizes generally lead to more stable emulsions.

Procedure:

- Use a particle size analyzer (e.g., based on laser diffraction or dynamic light scattering).
- Prepare a diluted sample of the emulsion according to the instrument's guidelines to avoid multiple scattering effects.
- Measure the particle size distribution of the freshly prepared emulsion.
- Store the emulsion under controlled conditions and repeat the measurement at specified time intervals.
- Analyze the data for changes in the mean droplet size and the width of the distribution. An increase in droplet size over time indicates coalescence and instability.

Determination of Critical Micelle Concentration (CMC)

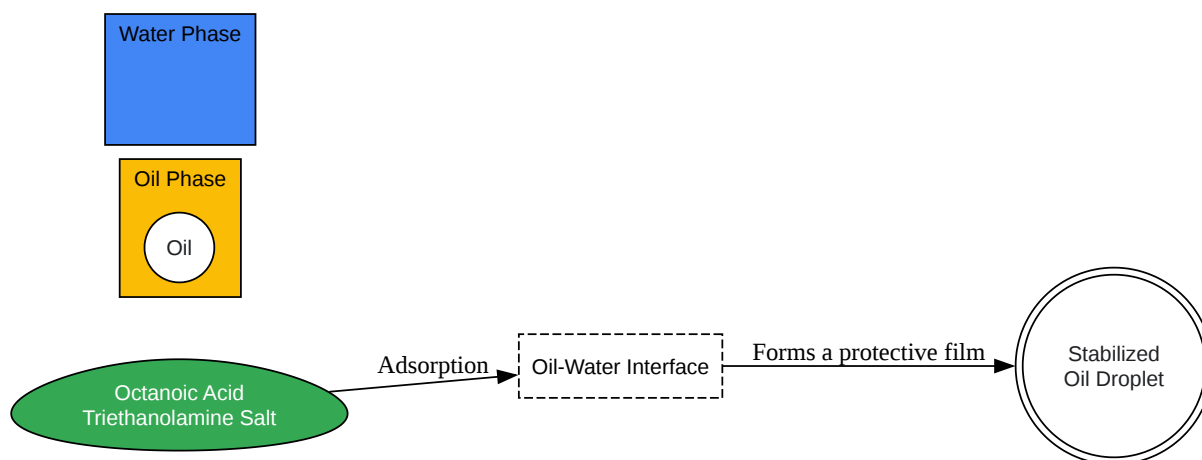
The CMC is the concentration of a surfactant above which micelles form. It is a fundamental property that influences the emulsifying and solubilizing capabilities of the surfactant.

Procedure (Surface Tension Method):

- Prepare a series of aqueous solutions of **octanoic acid triethanolamine salt** with varying concentrations.

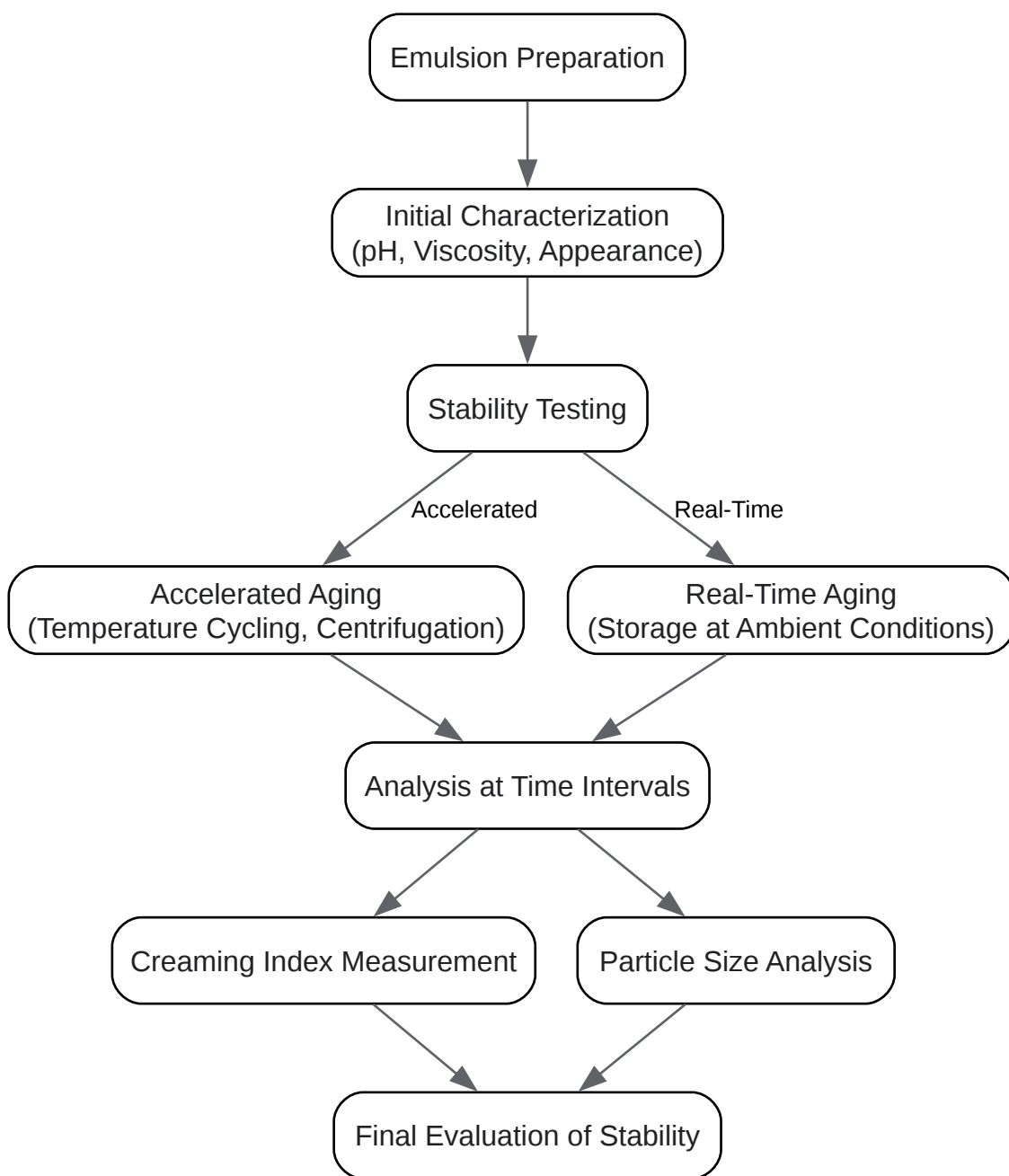
- Use a tensiometer to measure the surface tension of each solution at a constant temperature.
- Plot the surface tension as a function of the logarithm of the surfactant concentration.
- The plot will show a decrease in surface tension with increasing concentration, followed by a plateau. The point at which the slope changes abruptly is the CMC.

Visualizations



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Caption: Mechanism of emulsion stabilization by **octanoic acid triethanolamine salt**.



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Caption: Experimental workflow for evaluating emulsion stability.

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